

Use of 3-Ethyl-2,5-dimethylhexane in engine knock studies

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylhexane

CAS No.: 52897-04-8

Cat. No.: B12647771

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Application Note: Characterization of **3-Ethyl-2,5-dimethylhexane** in Engine Knock Studies

Executive Summary

This guide details the protocol for evaluating **3-Ethyl-2,5-dimethylhexane** (C₁₀H₂₂) as a high-octane component in gasoline surrogate fuels. As internal combustion engine (ICE) design shifts toward downsizing and boosting (turbocharging), the demand for fuels with high knock resistance and specific distillation properties has increased. While standard isomers like iso-octane (2,2,4-trimethylpentane) are well-characterized, heavier branched alkanes like **3-Ethyl-2,5-dimethylhexane** offer unique insights into the suppression of Low-Temperature Heat Release (LTHR) due to their steric bulk and tertiary carbon availability.

Target Audience: Combustion Physicists, Fuel Formulation Chemists, and Automotive Research Engineers.

Scientific Rationale & Mechanism

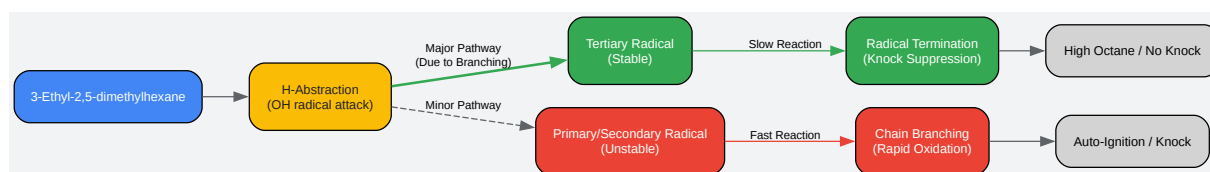
The Chemical Basis of Knock Resistance

Engine knock is caused by the auto-ignition of the "end-gas" ahead of the flame front. Resistance to this phenomenon is governed by the fuel's chemical kinetics—specifically, the stability of alkyl radicals formed during the initial oxidation steps.

- **Structural Advantage:** **3-Ethyl-2,5-dimethylhexane** features a highly branched structure with multiple tertiary carbon atoms.
- **Mechanism:** During oxidation, hydrogen abstraction occurs preferentially at tertiary carbons. The resulting tertiary alkyl radicals are more stable and less prone to rapid isomerization and decomposition into chain-branching agents (like ketohydroperoxides) compared to linear alkanes (e.g., n-decane).
- **Result:** This delays the onset of "cool flame" chemistry (negative temperature coefficient region), effectively increasing the Ignition Delay Time (IDT) and the Research Octane Number (RON).

Visualization: Radical Stability & Oxidation Pathway

The following diagram illustrates the kinetic stability provided by the branching of **3-Ethyl-2,5-dimethylhexane** compared to a linear isomer.



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Figure 1: Kinetic pathway comparison showing how tertiary branching promotes radical termination over chain branching, suppressing knock.

Experimental Protocols

Protocol A: Ignition Delay Time (IDT) Measurement via Shock Tube

Objective: Measure the auto-ignition latency of the molecule in a controlled, zero-dimensional environment. This is the gold standard for validating kinetic models.

Equipment: High-Pressure Shock Tube (HPST) equipped with sidewall pressure transducers and OH* chemiluminescence sensors.

Step-by-Step Methodology:

- Mixture Preparation:
 - Prepare a homogenous gas-phase mixture of **3-Ethyl-2,5-dimethylhexane** and synthetic air (21% O₂, 79% N₂).
 - Note: Due to the low vapor pressure of C10 alkanes, the mixing tank and manifold must be heated to 120°C to prevent condensation.
- Shock Generation:
 - Pressurize the driver section with Helium (high sound speed) to generate strong shock waves.
 - Fill the driven section with the fuel/air mixture to a target pressure (e.g., 20 bar).
- Data Acquisition:
 - Rupture the diaphragm to send the incident shock wave through the mixture.
 - Trigger: Record the reflected shock pressure () and temperature ().
 - Measurement: Define IDT (

) as the time interval between the arrival of the reflected shock and the maximum rate of rise in OH* emission (306 nm).

- Validation:
 - Repeat at temperatures ranging from 650 K to 1300 K to capture both the Negative Temperature Coefficient (NTC) and high-temperature regimes.

Protocol B: Blending Octane Number (BON) Determination

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